

Application Note: Precision Measurement of FAP Alpha Activity using Z-Gly-Pro-MNA

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Compound of Interest

Compound Name: Z-Gly-Pro-4MbetaNA

CAS No.: 201983-16-6

Cat. No.: B12328978

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Introduction & Mechanistic Insight

Fibroblast Activation Protein alpha (FAP α , Seprase) is a serine protease highly upregulated in Cancer-Associated Fibroblasts (CAFs) and sites of tissue remodeling (fibrosis, arthritis). Unlike its homolog DPPIV (CD26), which is strictly an exopeptidase, FAP possesses both exopeptidase (dipeptidyl peptidase) and endopeptidase (gelatinase) activity.

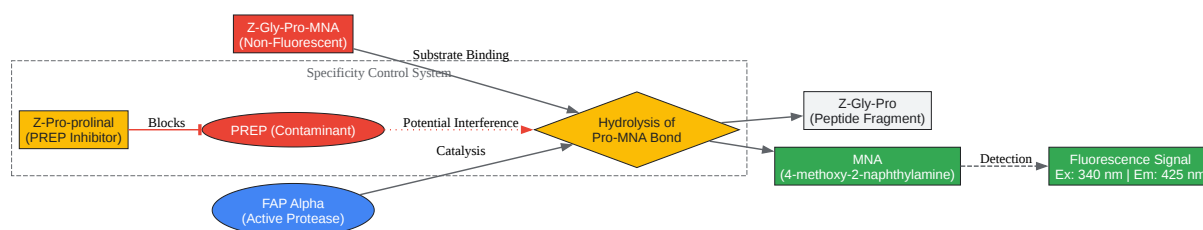
The Substrate: Z-Gly-Pro-MNA (Z-Glycyl-Proline-4-methoxy-2-naphthylamide) is a fluorogenic substrate designed to target the post-proline cleavage capability of FAP.

- The "Z" Group: The N-terminal Benzyloxycarbonyl (Z) protecting group blocks aminopeptidase activity. This renders the substrate resistant to DPPIV, which requires a free N-terminus.
- The Specificity Challenge: While Z-Gly-Pro-MNA blocks DPPIV, it is not specific to FAP alone. Prolyl Endopeptidase (PREP/POP), a cytosolic enzyme often released during cell lysis, also cleaves Z-Gly-Pro motifs.

- The Solution: To achieve FAP specificity in complex biological samples (lysates, plasma), this protocol incorporates a Differential Inhibition System using specific PREP inhibitors (e.g., Z-Pro-prolinal or KYP-2047).

Assay Principle

FAP hydrolyzes the peptide bond between the Proline residue and the MNA moiety. The released 4-methoxy-2-naphthylamine (MNA) is highly fluorescent when excited at 340 nm.



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Figure 1: Enzymatic mechanism and specificity control strategy. Note that PREP interference must be blocked to quantify FAP specifically.

Materials & Reagents

Core Reagents

Component	Specification	Recommended Source
Substrate	Z-Gly-Pro-MNA (Z-Gly-Pro-4-methoxy-2-naphthylamide)	Bachem / Sigma
FAP Control	Recombinant Human FAP α (rhFAP)	R&D Systems / Sino Biological
PREP Inhibitor	Z-Pro-prolinal (or KYP-2047)	Sigma / Tocris
FAP Inhibitor	UAMC-1110 (Highly Selective) or Talabostat	MedChemExpress / Tocris
Standard	4-Methoxy-2-naphthylamine (Free MNA)	Sigma

Buffer Systems

Standard Assay Buffer (Physiological):

- 50 mM Tris-HCl, pH 7.5
- 150 mM NaCl
- 1 mg/mL BSA (Stabilizer)

High-Salt Buffer (Optimization for Stability):

- Note: Some protocols recommend high salt to stabilize the FAP dimer.
- 50 mM Tris-HCl, pH 7.5
- 1 M NaCl
- 1 mg/mL BSA^{[1][2]}

Experimental Protocol

Phase 1: Preparation

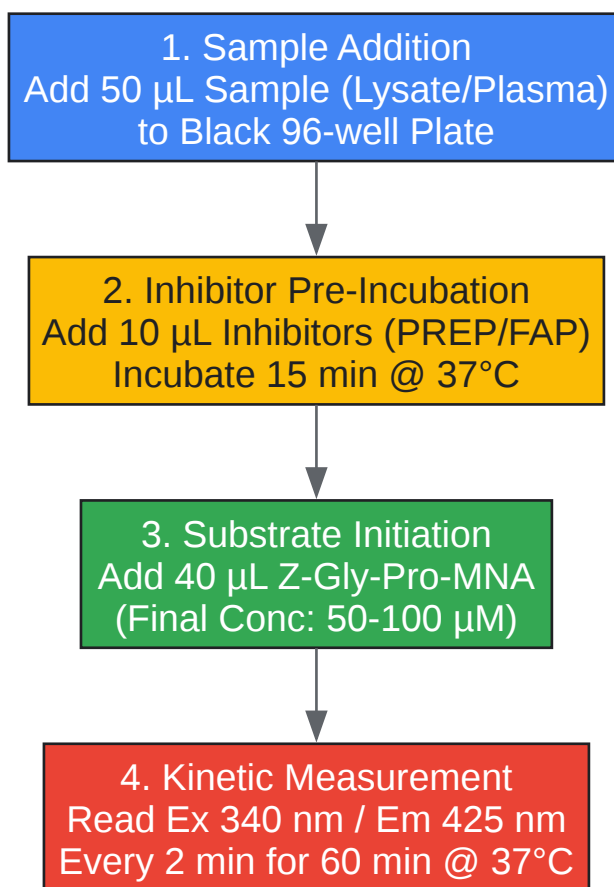
- Substrate Stock: Dissolve Z-Gly-Pro-MNA in dry DMSO to 20 mM. Store at -20°C in aliquots. Avoid freeze-thaw cycles.
- Inhibitor Stocks:
 - Z-Pro-prolinal (PREP inhibitor): 10 mM in DMSO.
 - UAMC-1110 (FAP inhibitor): 10 µM in DMSO.
- MNA Standard Curve: Prepare a dilution series of free MNA (0 – 50 µM) in Assay Buffer to convert RFU to pmol product.

Phase 2: Sample Setup (96-Well Black Plate)

To ensure data integrity, every biological sample should be run in three conditions:

Well Type	Composition	Purpose
A: Total Activity	Sample + Buffer	Measures FAP + PREP activity.
B: FAP Specific	Sample + Z-Pro-prolinal (10 µM)	Blocks PREP. Signal is FAP only.
C: Background	Sample + UAMC-1110 (10 nM) + Z-Pro-prolinal	Blocks FAP & PREP. Non-enzymatic noise.

Phase 3: Assay Workflow



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Figure 2: Step-by-step assay workflow ensuring proper pre-incubation for inhibitor binding.

Detailed Steps:

- Add Sample: Pipette 50 µL of recombinant enzyme (0.1–0.5 µg/mL) or biological sample (diluted lysate) into wells.
- Pre-Incubation: Add 10 µL of Assay Buffer (for Total Activity) or Inhibitor working solutions. Incubate for 15 minutes at 37°C. This allows the inhibitors to effectively block PREP/FAP active sites before substrate competition begins.
- Substrate Addition: Dilute the 20 mM Z-Gly-Pro-MNA stock to 250 µM in Assay Buffer. Add 40 µL to all wells (Final reaction concentration: 100 µM).
- Read: Immediately place in a pre-heated (37°C) fluorescence microplate reader.

- Excitation: 340 nm
- Emission: 425 nm
- Mode: Kinetic (Read every 1-2 minutes for 30-60 minutes).

Data Analysis & Calculation

Velocity Calculation ()

Determine the slope of the linear portion of the fluorescence curve (RFU/min) for each well.

Specific FAP Activity

Subtract the background and PREP activity to isolate FAP.

Note: If

, the sample contains negligible PREP activity (common in purified FAP, rare in tissue lysates).

Quantitative Conversion

Use the MNA Standard Curve slope (

in RFU/pmol) to calculate activity in Units (pmol/min).

Normalize to protein quantity (mg) to get Specific Activity (U/mg).

Troubleshooting & Optimization (Expertise Pillar)

Issue	Probable Cause	Expert Solution
High Background (Well C)	Autofluorescence or Substrate instability	MNA excites in the UV range (340 nm), where many plastic plates autofluoresce. Use Quartz or UV-transparent bottom plates. Ensure substrate is fresh.
No Signal	Inactive Enzyme (Monomer)	FAP requires homodimerization for activity. Avoid reducing agents (DTT/BME) in the final assay buffer, as they can disrupt the dimer interface.
Signal in "FAP Specific" Control	PREP Inhibitor Failure	Z-Pro-prolinal is reversible. Ensure concentration is >10 μ M. If using plasma, endogenous esterases may degrade inhibitors; add inhibitor immediately before use.
Low Sensitivity	Substrate Choice	Z-Gly-Pro-MNA is robust but less sensitive than Z-Gly-Pro-AMC (Ex 380/Em 460). If signal is too low, switch to AMC substrate, but maintain the same inhibitor strategy.

References

- FAP vs PREP Specificity
 - Identification of Selective and Potent Inhibitors of Fibroblast Activation Protein and Prolyl Oligopeptidase.[3][4]
 - Source:

- Assay Buffer & Conditions
 - Recombinant Human Fibroblast Activ
 - Source:
- Inhibitor Characterization (UAMC-1110)
 - UAMC-1110: A Highly Potent and Selective Inhibitor of FAP.[5]
 - Source:
- Substrate Properties (MNA)
 - Fluorogenic Substr
 - Source:

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Sources

- 1. [Frontiers | In Vitro and In Situ Activity-Based Labeling of Fibroblast Activation Protein with UAMC1110-Derived Probes \[frontiersin.org\]](#)
- 2. [In Vitro and In Situ Activity-Based Labeling of Fibroblast Activation Protein with UAMC1110-Derived Probes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [Selective Inhibitors of Fibroblast Activation Protein \(FAP\) with a \(4-Quinolinoyl\)-glycyl-2-cyanopyrrolidine Scaffold - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [AID 736685 - Inhibition of human FAP using Z-Gly-Pro-AMC as substrate preincubated for 10 mins prior to substrate addition by fluorescence assay - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [medchemexpress.com \[medchemexpress.com\]](#)
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